

Essential Safety and Operational Guidance for Handling Aldometanib

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Compound of Interest

Compound Name: Aldometanib

Cat. No.: B12396640

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Disclaimer: This document provides guidance on the safe handling of **Aldometanib** based on general laboratory safety principles for research chemicals. A specific Material Safety Data Sheet (MSDS) for **Aldometanib** was not found. Researchers must conduct a risk assessment for their specific use case and laboratory environment and consult their institution's Environmental Health and Safety (EHS) department for specific guidance.

Aldometanib is an orally active aldolase inhibitor used in metabolic homeostasis research.^[1]^[2]^[3] As with any potent small molecule, proper handling is crucial to ensure personnel safety and prevent contamination.

Physical and Chemical Properties of Aldometanib

Property	Value	Source
Synonyms	LXY-05-029	[1][2]
Molecular Formula	C27H43Cl2IN2	
Molecular Weight	593.46 g/mol	
CAS Number	2904601-67-6	
Purity	≥98.32%	
Solubility	DMSO: 100 mg/mL (168.5 mM)	
Ethanol: 100 mg/mL		
Water: Insoluble		
Storage (Powder)	3 years at -20°C	
Storage (Stock Solution)	-80°C for 6 months; -20°C for 1 month (sealed, away from moisture)	

Personal Protective Equipment (PPE)

A risk assessment should determine the specific PPE required for handling **Aldometanib**. The following provides general guidance for working with potent powder compounds in a laboratory setting.

- **Hand Protection:** Wear two pairs of nitrile gloves. Change gloves immediately if contaminated.
- **Body Protection:** A lab coat is required in all wet laboratories and any areas handling chemicals. Consider a disposable gown when handling larger quantities of the solid compound.
- **Eye and Face Protection:** ANSI-approved safety glasses with side shields are the minimum requirement. A face shield should be worn in addition to safety glasses when there is a risk of splashes or aerosol generation.

- **Respiratory Protection:** For weighing and handling the powder form, work should be conducted in a certified chemical fume hood or a ventilated balance enclosure. If these are not available, a respirator (e.g., N95 or higher) may be necessary based on a risk assessment.

Operational Plan for Safe Handling

1. Preparation and Weighing:

- Designate a specific area for handling **Aldometanib**.
- Work within a chemical fume hood or other ventilated enclosure, especially when handling the powder.
- Use a disposable weighing paper or boat.
- Carefully transfer the weighed compound to the dissolution vessel.

2. Dissolution:

- Add the solvent to the vessel containing the pre-weighed **Aldometanib**.
- Cap the vessel securely before mixing.
- If sonication is required, ensure the vessel is properly sealed to prevent aerosol generation.

3. Use in Experiments:

- Clearly label all solutions containing **Aldometanib**.
- When performing dilutions or transfers, work over a disposable absorbent bench liner.
- Avoid skin contact with solutions.

4. Spill Management:

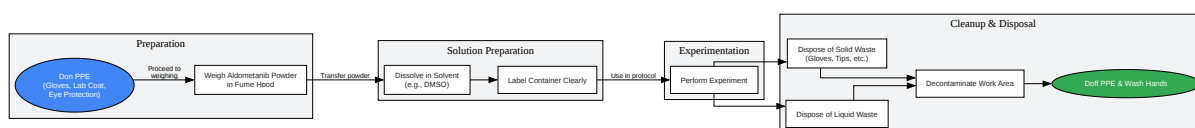
- Have a spill kit readily available.

- For small spills of solutions, absorb with an inert material, clean the area with an appropriate solvent, and then wash with soap and water.
- For powder spills, carefully cover with a damp paper towel to avoid raising dust, then collect the material and decontaminate the area.

Disposal Plan

- Solid Waste: All disposable items contaminated with **Aldometanib** (e.g., gloves, weighing paper, pipette tips, absorbent pads) should be collected in a designated, sealed waste bag.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a designated, sealed, and properly labeled hazardous waste container.
- Disposal: All waste must be disposed of through your institution's hazardous waste management program. Do not dispose of **Aldometanib** down the drain.

Experimental Workflow for Handling Aldometanib



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Caption: Workflow for the safe handling of **Aldometanib** from preparation to disposal.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Aldometanib | AMPK | TargetMol [targetmol.com]
- 3. bocsci.com [bocsci.com]
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